

Methyl 2-acetylisonicotinate molecular weight and formula

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Compound of Interest

Compound Name: Methyl 2-acetylisonicotinate

Cat. No.: B157594

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Technical Overview of Methyl 2-acetylisonicotinate

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of compounds is paramount. This document provides a concise technical summary of the molecular weight and chemical formula for **Methyl 2-acetylisonicotinate**.

Core Molecular Data

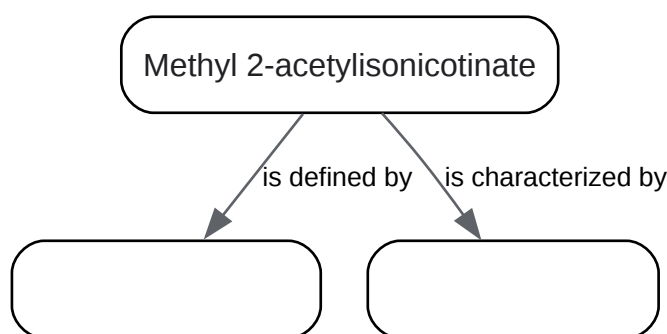
The essential molecular identifiers for **Methyl 2-acetylisonicotinate** are detailed below. This information is critical for a variety of applications, including stoichiometric calculations in chemical reactions, analytical characterization, and computational modeling.

Identifier	Value
Chemical Name	Methyl 2-acetylisonicotinate
Molecular Formula	C ₉ H ₉ NO ₃ [1]
Molecular Weight	179.17 g/mol [1]
CAS Number	138715-82-9[1]

This foundational data serves as a crucial reference point for any experimental or theoretical work involving **Methyl 2-acetylisonicotinate**. As this guide is intended for a technical audience, it is presumed that the user understands the implications of these values in their research context. No experimental protocols or signaling pathways are described herein.

Logical Representation of Compound Identity

The following diagram illustrates the logical relationship between the compound's name and its fundamental molecular properties.



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Relationship between Compound and Properties

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References

- 1. Methyl 2-acetylisonicotinate | 138715-82-9 [chemicalbook.com]
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